

Technical Application Note: Handling and Utilization of Porcine Cholecystokin-33 (1-21)

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Compound of Interest

Compound Name:	Cholecystokin-33 (1-21) (porcine)
CAS No.:	101831-07-6
Cat. No.:	B563490

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Introduction & Mechanism of Action

The Biological Context

Cholecystokin (CCK) is a critical peptide hormone responsible for stimulating fat and protein digestion.^{[1][2][3][4][5][6]} It exists in multiple forms (CCK-58, CCK-33, CCK-8), all derived from the same prepro-CCK precursor.^{[5][7]}

Cholecystokin-33 (1-21) represents the N-terminal fragment of the 33-amino acid circulating hormone found in *Sus scrofa* (pig). Crucially, the biological activity of CCK at the classical receptors (CCK1R and CCK2R) resides in the C-terminal sulfated octapeptide (CCK-8).

Key Distinction:

- CCK-8 (C-terminus): High-affinity agonist for CCK receptors; induces calcium mobilization, enzyme secretion, and satiety.
- CCK-33 (1-21) (N-terminus): Biologically inactive at CCK1/CCK2 receptors.

Strategic Utility in Research

Why use an inactive fragment?

- **Negative Control:** To validate that a cellular response is specifically driven by the C-terminal pharmacophore and not by non-specific peptide-membrane interactions.
- **Epitope Mapping:** To validate the specificity of antibodies raised against full-length CCK-33.
- **Metabolic Processing Studies:** To study the enzymatic cleavage of CCK-33 by trypsin-like proteases, which cleave the Arg-Asp bond to release the active CCK-8.

Chemical Properties & Reconstitution

Physicochemical Data

Property	Specification
Sequence (Porcine)	H-Lys-Ala-Pro-Ser-Gly-Arg-Met-Ser-Ile-Val-Lys-Asn-Leu-Gln-Asn-Leu-Asp-Pro-Ser-His-Arg-OH
Length	21 Amino Acids
Molecular Weight	~2321.6 Da
Solubility	Soluble in water; slightly acidic buffers enhance stability. ^{[7][8][9]}
Isoelectric Point (pI)	~10.5 (Highly Basic due to Lys/Arg content)

Reconstitution Protocol (Critical Step)

Peptide stability is often compromised by improper solubilization. Follow this strict "Self-Validating" procedure.

- **Initial Solvent:** Dissolve the lyophilized powder in sterile, endotoxin-free water or 0.1% Acetic Acid to a concentration of 1 mg/mL.
 - **Reasoning:** The peptide is basic (pI > 10). Acidic conditions prevent aggregation and oxidation of the Methionine (Met) residue.

- Aliquot Strategy: Do not store at 4°C in solution. Immediately aliquot into low-protein-binding tubes (e.g., 20 µL or 50 µL aliquots).
- Storage: Flash freeze in liquid nitrogen and store at -80°C.
 - Stability: Stable for 6 months at -80°C. Avoid freeze-thaw cycles.

Experimental Protocol: Receptor Specificity Validation Assay

Objective: To demonstrate that a specific cellular response (Calcium Flux) is mediated strictly by the C-terminal domain of CCK, using CCK-33 (1-21) as the definitive negative control.

Cell Model: AR42J (Rat Pancreatic Acinar Cells) or HEK293 stably transfected with CCK1R.

Materials

- Positive Control: Sulfated CCK-8 (100 nM).
- Negative Control: CCK-33 (1-21) (Porcine) (100 nM - 1 µM).
- Assay Buffer: HBSS + 20 mM HEPES, pH 7.4.
- Detection: Fluo-4 AM (Calcium Indicator).

Step-by-Step Methodology

Phase 1: Cell Preparation

- Seed AR42J cells in a black-walled, clear-bottom 96-well plate at 50,000 cells/well.
- Incubate for 24 hours at 37°C, 5% CO₂.
- Serum Starvation: Replace media with serum-free DMEM 2 hours prior to the assay to reduce basal signaling noise.

Phase 2: Dye Loading

- Prepare Fluo-4 AM solution (4 μ M) in Assay Buffer containing 2.5 mM Probenecid (to prevent dye leakage).
- Remove culture media and add 100 μ L of Fluo-4 solution to each well.
- Incubate for 45 minutes at 37°C in the dark.
- Wash cells 2x with Assay Buffer to remove extracellular dye.

Phase 3: Stimulation & Data Acquisition

Set up the plate reader (e.g., FLIPR or FlexStation) for kinetic reading: Ex 494 nm / Em 516 nm.

- Baseline: Record fluorescence for 30 seconds to establish a stable baseline.
- Injection: Inject compounds (10x concentration, 10 μ L volume):
 - Group A: Vehicle (Buffer only).
 - Group B: CCK-33 (1-21) (Final conc: 1 μ M).
 - Group C: CCK-8 (Final conc: 10 nM).
 - Group D: CCK-8 (10 nM) + CCK-33 (1-21) (1 μ M) (Competition check).
- Measurement: Continue recording for 180 seconds.

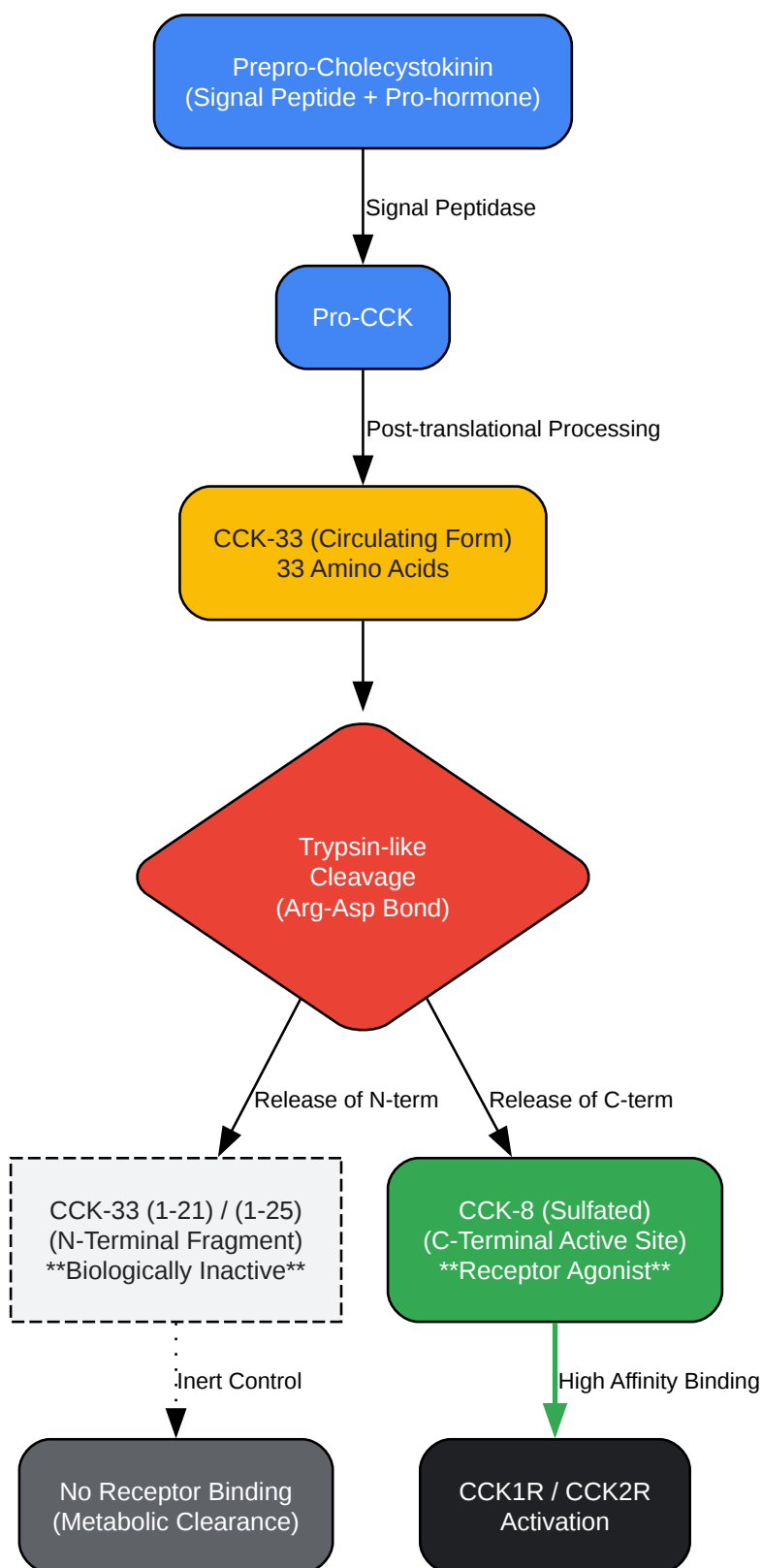
Data Interpretation & Troubleshooting

Group	Expected Result	Interpretation
Vehicle	Flat line	System is stable.
CCK-33 (1-21)	Flat line (No Response)	Confirms the N-terminus does not activate CCK1R.
CCK-8	Rapid, high-amplitude peak	Validates receptor expression and cell health.
Combination	Peak identical to CCK-8	Confirms CCK-33 (1-21) does not act as an antagonist; it is inert.

Self-Validation Check: If CCK-33 (1-21) induces a signal, check for contamination with CCK-8 or verify the identity of the cell line (potential expression of non-canonical receptors).

Visualizing the Pathway: CCK Processing

The following diagram illustrates the proteolytic processing of Prepro-CCK and the divergence between the active C-terminus and the inactive N-terminal fragment (1-21).



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Figure 1: Proteolytic processing of CCK-33 showing the divergence of the active CCK-8 fragment and the inactive N-terminal (1-21) fragment.

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 - Key Finding: Provides the definitive amino acid sequence for Porcine CCK-33 and its cleavage products.

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